

"Perboric acid, sodium salt" thermal decomposition temperature

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Compound of Interest

Compound Name: *Perboric acid, sodium salt*

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An In-depth Technical Guide to the Thermal Decomposition of **Perboric Acid, Sodium Salt** (Sodium Perborate)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal decomposition of sodium perborate (**perboric acid, sodium salt**), a compound of interest for its oxidizing properties in various scientific and industrial applications. A thorough understanding of its thermal behavior is critical for process optimization, stability assessment, and ensuring the safe handling of the material. This document details the decomposition pathways of its common hydrates, supported by quantitative data, detailed experimental protocols, and visual representations of the underlying processes.

Thermal Decomposition Profile

Sodium perborate is commercially available in two primary forms: the tetrahydrate ($\text{NaBO}_3 \cdot 4\text{H}_2\text{O}$) and the monohydrate ($\text{NaBO}_3 \cdot \text{H}_2\text{O}$). The thermal stability of these two forms differs significantly, with the monohydrate exhibiting greater resistance to thermal degradation. [\[1\]](#)[\[2\]](#)

The thermal decomposition of sodium perborate tetrahydrate is a multi-step process:

- Dehydration: The tetrahydrate first loses its water of crystallization to form the monohydrate. This dehydration process is generally complete below 100°C.[\[3\]](#)

- Decomposition: Upon further heating, the perborate structure decomposes to yield sodium metaborate (NaBO_2) and oxygen gas. This decomposition is an exothermic process.[3][4]

The monohydrate, being more thermally stable, undergoes decomposition at higher temperatures.[1][2] While specific thermogravimetric analysis (TGA) or differential scanning calorimetry (DSC) data for the monohydrate's decomposition peak is not readily available in the reviewed literature, a self-accelerated decomposition temperature (SADT) has been reported.

Data Presentation

The following table summarizes the key thermal decomposition temperatures for the different forms of sodium perborate.

| Compound Name | Formula | Decomposition Step | Temperature Range (°C) | Analytical Method | Reference |
|---|---|--------------------------------|------------------------|----------------------------|-----------|
| Sodium Perborate Tetrahydrate | $\text{NaBO}_3 \cdot 4\text{H}_2\text{O}$ | Onset of Thermal Decomposition | ~60 | Safety Data Sheet | [4] |
| Dehydration to Monohydrate | < 100 | Kinetic Study | [3] | | |
| Decomposition of Peroxo-groups | 120 - 180 | Kinetic Study | [3] | | |
| Sodium Perborate Monohydrate | $\text{NaBO}_3 \cdot \text{H}_2\text{O}$ | Onset of Oxygen Release | 50 | Material Safety Data Sheet | [5] |
| Self-Accelerated Decomposition Temperature (SADT) for 50 kg package | ≥ 55 | Material Safety Data Sheet | [5] | | |

Experimental Protocols

The characterization of the thermal decomposition of sodium perborate is primarily conducted using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC). The following is a representative experimental protocol based on methodologies reported for similar compounds.[6][7]

Thermogravimetric Analysis (TGA) / Differential Scanning Calorimetry (DSC)

Objective: To quantitatively measure the mass loss of a sample as a function of temperature and to detect endothermic or exothermic transitions associated with dehydration and decomposition.

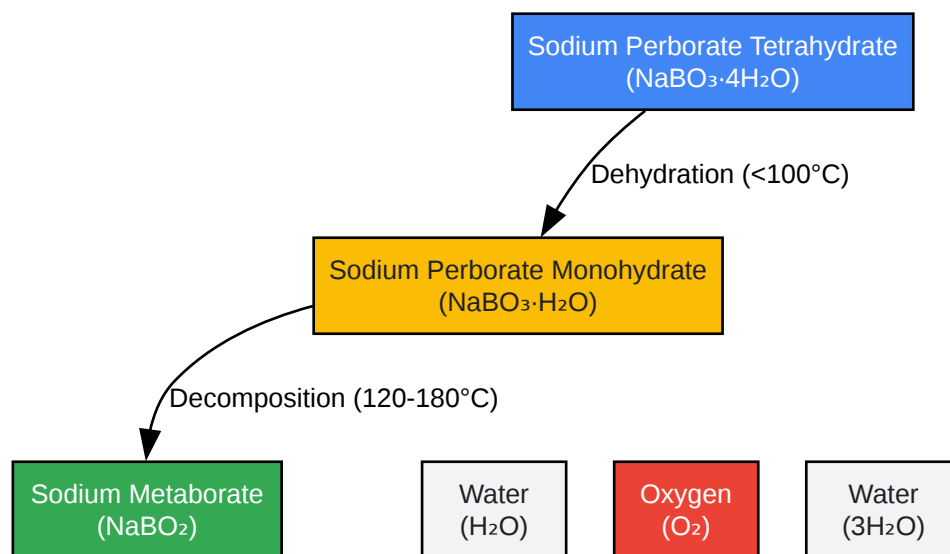
Methodology:

- **Sample Preparation:** An accurately weighed sample of sodium perborate (typically 5-10 mg) is placed into an inert crucible (e.g., alumina or platinum).
- **Instrumentation:** A simultaneous TGA/DSC instrument is utilized to concurrently measure mass change and heat flow.
- **Experimental Conditions:**
 - **Temperature Program:** The sample is heated from ambient temperature to a final temperature sufficient to ensure complete decomposition (e.g., 300°C) at a constant heating rate. Typical heating rates range from 2°C/min to 10°C/min.^[6]
 - **Atmosphere:** A controlled, inert atmosphere is maintained by purging the furnace with nitrogen or argon gas at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative side reactions.^[6]
- **Data Analysis:**
 - The TGA curve plots the percentage of weight loss against temperature, allowing for the determination of the stoichiometry of the dehydration and decomposition steps.
 - The DSC curve plots the heat flow against temperature. Endothermic peaks typically correspond to dehydration, while exothermic peaks indicate decomposition. The onset temperature and the peak maximum of these thermal events provide key information about the material's stability.

Mandatory Visualizations

Decomposition Pathway

The following diagram illustrates the multi-step thermal decomposition pathway of sodium perborate tetrahydrate.

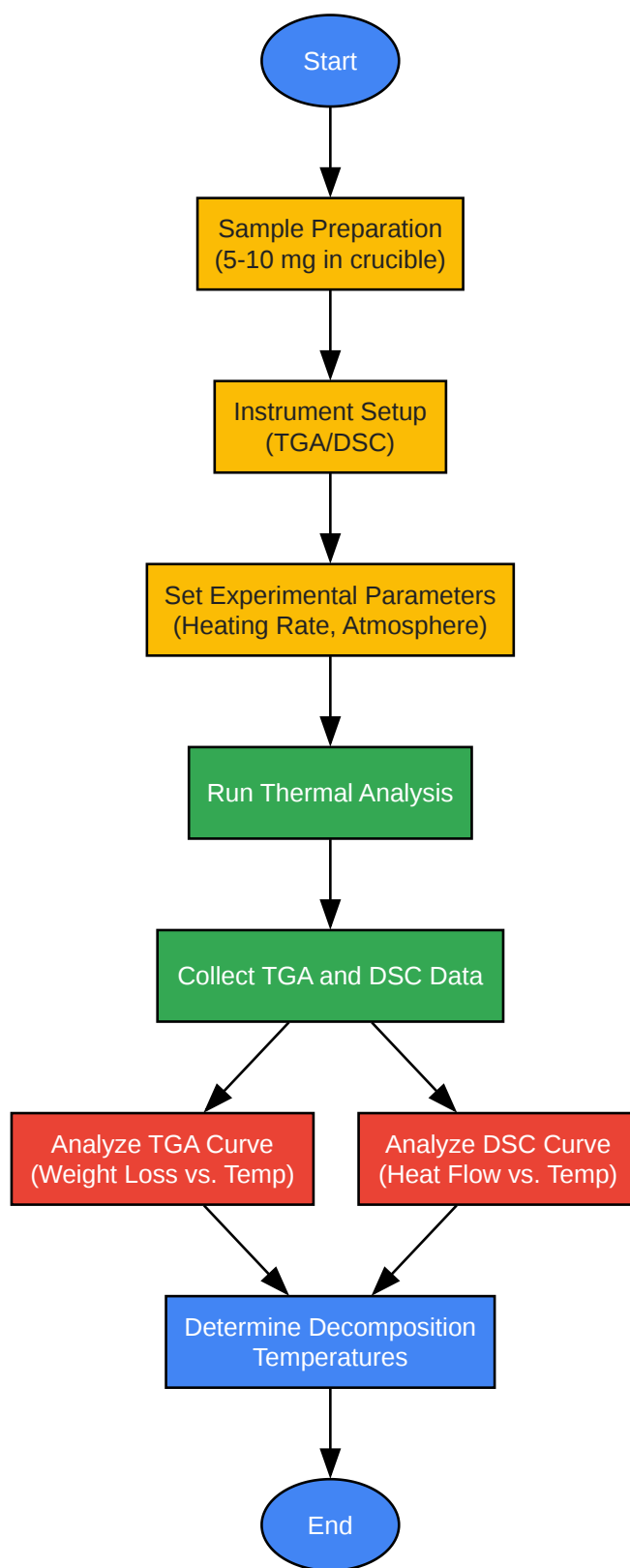


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Caption: Thermal decomposition pathway of sodium perborate tetrahydrate.

Experimental Workflow

The diagram below outlines the logical workflow for determining the thermal decomposition temperature of sodium perborate using TGA/DSC analysis.



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Caption: Workflow for TGA/DSC analysis of sodium perborate.

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References

- 1. Sodium perborate - Wikipedia [en.wikipedia.org]
- 2. belinka-perkemija.com [belinka-perkemija.com]
- 3. researchgate.net [researchgate.net]
- 4. redox.com [redox.com]
- 5. chemprolab.com [chemprolab.com]
- 6. Journal of Energy and Power Technology | Using Additives to Control the Decomposition Temperature of Sodium Borohydride [lidsen.com]
- 7. benchchem.com [benchchem.com]
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